

How to prepare and dissolve Sodium Oxamate for research use

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Compound of Interest

Compound Name: Oxamate

Cat. No.: B1226882

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Application Notes and Protocols: Sodium Oxamate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium **oxamate**, the sodium salt of oxamic acid, is a structural analog of pyruvate that acts as a competitive inhibitor of lactate dehydrogenase (LDH), with a particular specificity for the LDH-A isoform.[1][2][3] By blocking the conversion of pyruvate to lactate, sodium **oxamate** disrupts aerobic glycolysis, a metabolic pathway frequently upregulated in cancer cells (the Warburg effect).[4][5][6] This mechanism of action makes it a valuable tool in cancer research, with studies demonstrating its ability to induce cell cycle arrest, apoptosis, and enhance the efficacy of radiation therapy in various cancer models.[1][7][8][9][10] These application notes provide detailed protocols for the preparation and dissolution of sodium **oxamate** for research use.

Chemical and Physical Properties

A summary of the key chemical and physical properties of sodium **oxamate** is presented in the table below for easy reference.

Property	Value	Source(s)
Synonyms	Oxamic acid sodium salt, Aminooxoacetic acid sodium salt	[1][4][11]
Molecular Formula	C ₂ H ₂ NNaO ₃	[4]
Molecular Weight	111.03 g/mol	[4][12]
Appearance	Crystalline solid, powder	[4]
Purity	≥95% to ≥98%	[4]
Melting Point	>300 °C	[12]
Solubility in Water	10 mg/mL, 25.5 mg/mL, 50 mg/mL	[3][4][12][13]
Solubility in PBS (pH 7.2)	Approx. 10 mg/mL	[4]
Insolubility	Insoluble in DMSO	[1]

Storage and Stability

Proper storage of sodium **oxamate** is crucial to maintain its integrity and activity.

Form	Storage Temperature	Stability	Source(s)
Powder	Room temperature or -20°C	≥4 years (RT), 3 years (-20°C)	[1][4][11]
Aqueous Stock Solution	-20°C or -80°C	1 month (-20°C), 1 year (-80°C)	[1][2][7]
Aqueous Solution (short-term)	Not recommended for more than one day	[4]	

Note: It is highly recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles. [1][2] For in vivo studies, freshly prepared formulations are optimal.[11]

Experimental Protocols

Protocol 1: Preparation of a 1 M Aqueous Stock Solution

This protocol describes the preparation of a 1 M stock solution of sodium **oxamate** in water.

Materials:

- Sodium **oxamate** powder
- Sterile, nuclease-free water
- Sterile conical tubes (15 mL or 50 mL)
- Vortex mixer
- Sterile 0.22 µm filter
- Sterile microcentrifuge tubes for aliquoting

Procedure:

- **Weighing:** Accurately weigh out 111.03 mg of sodium **oxamate** powder and transfer it to a sterile conical tube. This amount will yield 1 mL of a 1 M solution. Adjust the mass and volume as needed for your experimental requirements.
- **Dissolution:** Add a portion of the sterile water to the conical tube (e.g., 0.8 mL for a final volume of 1 mL).
- **Mixing:** Vortex the solution until the sodium **oxamate** is completely dissolved. The solution should be clear and colorless.^[12] If dissolution is slow, gentle warming or sonication can be used to aid the process.^{[3][7]}
- **Volume Adjustment:** Add sterile water to reach the final desired volume (e.g., 1 mL).
- **Sterilization:** Sterilize the stock solution by passing it through a 0.22 µm filter into a new sterile tube.^[7]

- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for up to one month or -80°C for up to one year.^{[1][2][7]}

Protocol 2: Preparation of a Working Solution for Cell Culture

This protocol details the dilution of the 1 M stock solution to a working concentration for use in cell-based assays.

Materials:

- 1 M Sodium **oxamate** stock solution (from Protocol 1)
- Appropriate cell culture medium
- Sterile tubes

Procedure:

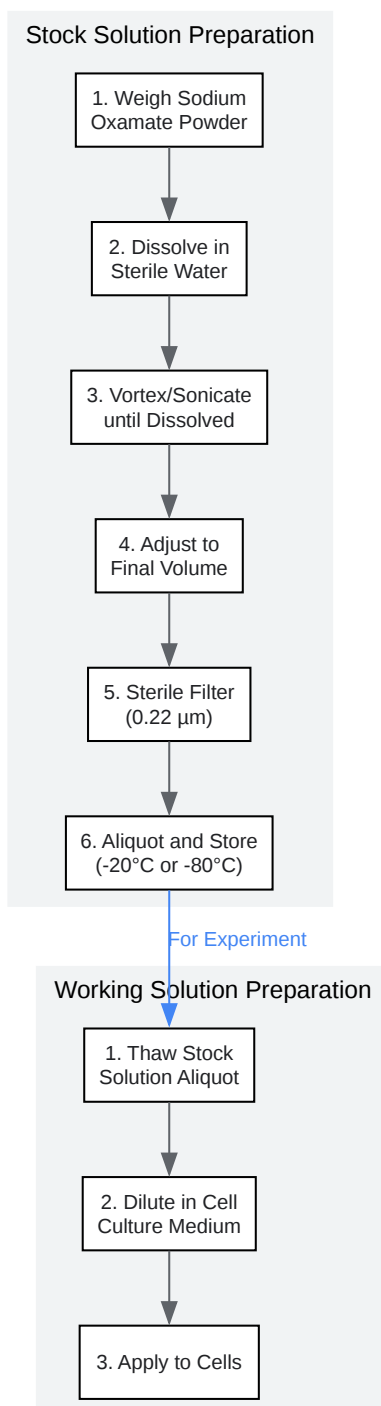
- Thawing: Thaw an aliquot of the 1 M sodium **oxamate** stock solution at room temperature.
- Dilution: Dilute the stock solution to the desired final concentration using the appropriate cell culture medium. For example, to prepare 10 mL of a 50 mM working solution, add 500 µL of the 1 M stock solution to 9.5 mL of cell culture medium.
- Mixing: Gently mix the working solution by inverting the tube or pipetting up and down.
- Application: The freshly prepared working solution is now ready to be added to your cell cultures.

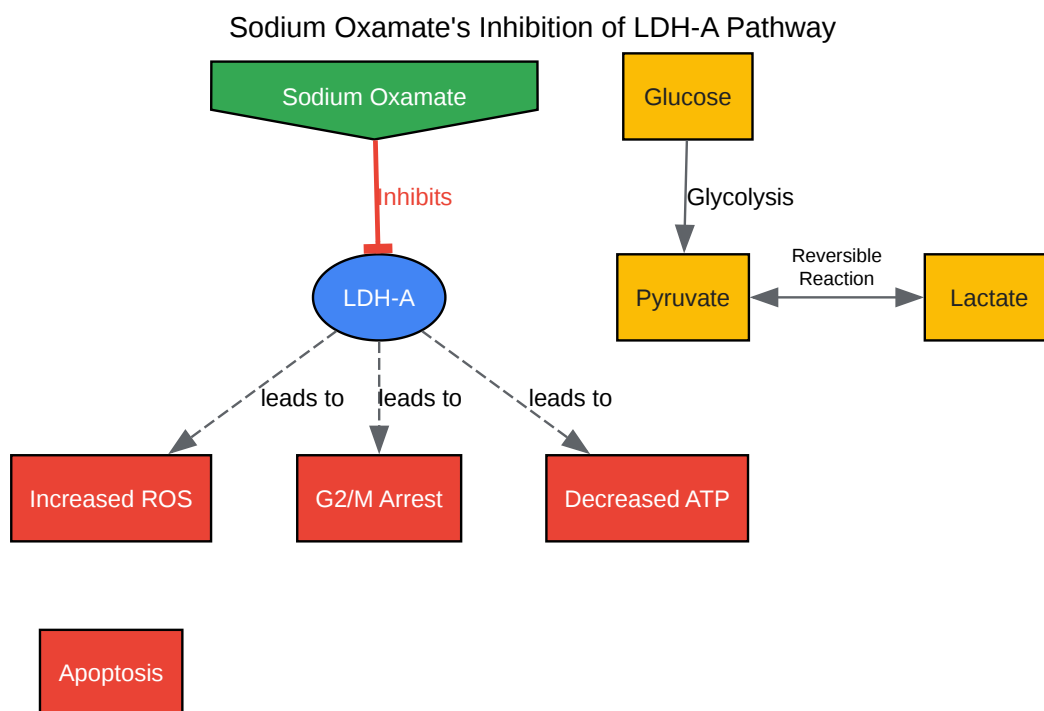
Note on Concentrations for In Vitro Studies: The effective concentration of sodium **oxamate** can vary significantly between cell lines. Typical concentrations used in research range from the low millimolar (mM) to 100 mM.^{[3][7][8][9]} It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and experimental conditions.

Visualized Workflows and Pathways

Experimental Workflow for Sodium Oxamate Solution Preparation

Workflow for Preparing Sodium Oxamate Solution





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